

# Solubility of Diisopropyl(bromomethyl)boronate in organic solvents

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## Compound of Interest

Compound Name: *Diisopropyl(bromomethyl)boronate*

Cat. No.: *B135683*

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An In-depth Technical Guide on the Solubility of **Diisopropyl(bromomethyl)boronate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Diisopropyl(bromomethyl)boronate** is a versatile organoboron compound with significant applications in organic synthesis, medicinal chemistry, and materials science.<sup>[1]</sup> Its utility as a synthetic intermediate for creating complex molecules, including pharmaceuticals and agrochemicals, makes understanding its physical properties crucial for process optimization, formulation, and scale-up.<sup>[1][2]</sup> This technical guide addresses the solubility of **diisopropyl(bromomethyl)boronate** in organic solvents. While specific quantitative solubility data is not widely available in peer-reviewed literature, this document provides a comprehensive overview of the general solubility characteristics of related boronic esters, a detailed experimental protocol for determining its solubility, and a summary of its key physicochemical properties.

## Introduction

**Diisopropyl(bromomethyl)boronate** (CAS RN: 137297-49-5) is a key reagent used in the formation of carbon-boron bonds, which are fundamental for building complex molecular architectures.<sup>[1]</sup> It serves as a valuable building block for the synthesis of various boronic acid derivatives, which have potential applications as therapeutic agents, such as inhibitors of

penicillin-binding proteins.[\[2\]](#) The efficiency of reactions involving this reagent, as well as its purification and formulation, are directly influenced by its solubility in various organic media.

This guide serves two primary purposes: first, to consolidate the known physicochemical properties of **diisopropyl(bromomethyl)boronate**, and second, to provide researchers with a robust experimental methodology to determine its solubility in solvents relevant to their work.

## Physicochemical Properties

A summary of the key physical and chemical properties of **diisopropyl(bromomethyl)boronate** is presented in Table 1. This data is essential for its safe handling, storage, and application in experimental setups.

Table 1: Physicochemical Properties of **Diisopropyl(bromomethyl)boronate**

Property	Value	Reference(s)
CAS Number	137297-49-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>16</sub> BBrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	222.92 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow clear liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	138.7 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[5]</a>
Density	~1.156 - 1.2 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index	1.4230 - 1.43	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	~38 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Storage Conditions	Refrigerate (0-10°C), store under inert gas	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Sensitivities	Moisture and heat sensitive	<a href="#">[4]</a> <a href="#">[5]</a>

## General Solubility Characteristics of Boronic Esters

While specific solubility data for **diisopropyl(bromomethyl)boronate** is scarce, general trends can be inferred from studies on related boronic acids and their esters.

- **Effect of Esterification:** The esterification of boronic acids, such as the formation of diisopropyl esters, generally increases their solubility in organic solvents compared to the parent acids.<sup>[6]</sup> Studies on phenylboronic acid and its pinacol ester, for instance, have shown that the ester form has enhanced solubility in solvents like chloroform, acetone, and ethers.<sup>[7]</sup>
- **Solvent Polarity:** Boronic esters, behaving as typical organic compounds, are expected to exhibit solubility patterns governed by the "like dissolves like" principle.<sup>[8]</sup> Their solubility is generally higher in non-polar to moderately polar aprotic organic solvents.
- **Expected Solubility:** Based on its structure, **diisopropyl(bromomethyl)boronate** is anticipated to be soluble in common organic solvents such as ethers (e.g., diethyl ether, THF), chlorinated hydrocarbons (e.g., dichloromethane, chloroform), and ketones (e.g., acetone).<sup>[7][8]</sup> It is expected to have lower solubility in highly polar protic solvents and non-polar aliphatic hydrocarbons.

Given the lack of quantitative data, experimental determination is necessary for specific applications.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **diisopropyl(bromomethyl)boronate** in an organic solvent, adapted from the dynamic (synthetic) method.<sup>[6][7][8]</sup> This method involves preparing samples of known composition and observing the temperature at which the solid phase completely dissolves upon slow heating.<sup>[8]</sup>

## Materials and Apparatus

- **Solute:** **Diisopropyl(bromomethyl)boronate**, purity >95%
- **Solvents:** High-purity, anhydrous organic solvents of interest
- **Equipment:**

- Analytical balance (precision  $\pm 0.1$  mg)
- Airtight glass vials or test tubes
- Magnetic stirrer and micro-stir bars
- Programmable controlled temperature bath (precision  $\pm 0.1$  °C)
- Calibrated thermometer or thermocouple (precision  $\pm 0.1$  °C)
- Luminance probe or turbidity sensor (visual observation can be used as an alternative)[6]  
[7]

## Experimental Workflow

The workflow for determining the solubility curve is depicted in the diagram below.

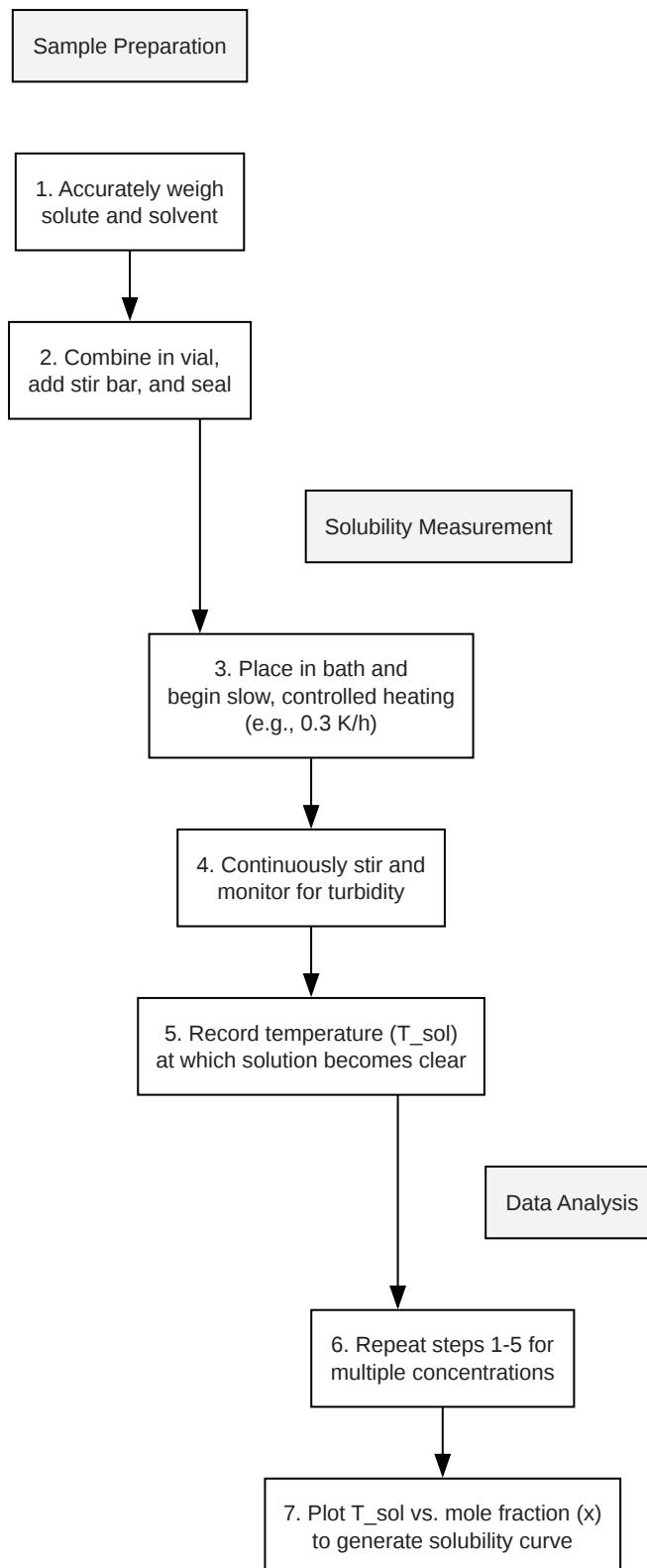
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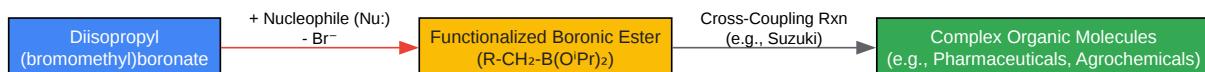
Figure 1: Experimental workflow for dynamic solubility determination.

## Step-by-Step Procedure

- Sample Preparation:
  - Using an analytical balance, accurately weigh a specific amount of **diisopropyl(bromomethyl)boronate** into a glass vial.
  - Add a precise weight of the desired organic solvent to the vial to achieve a known mole fraction.
  - Add a small magnetic stir bar and seal the vial tightly to prevent evaporation and moisture ingress.[\[6\]](#)
- Solubility Measurement:
  - Place the sealed vial into the temperature-controlled bath. Ensure the sample is rigorously stirred.
  - Begin heating the sample at a slow, constant rate (e.g., 0.3 K/h) to maintain thermal equilibrium.[\[8\]](#)
  - Monitor the solution's turbidity. The solubility temperature is the point at which the last solid particles disappear, and the solution becomes completely clear.[\[7\]](#)
  - Record this temperature with high precision.
- Data Analysis:
  - Repeat the procedure for several different mole fractions of the solute in the same solvent.
  - Plot the recorded solubility temperatures (T) against the corresponding mole fractions (x) of **diisopropyl(bromomethyl)boronate**.
  - The resulting plot is the solubility curve, which provides the equilibrium solubility data across a range of temperatures.

## Role in Organic Synthesis

**Diisopropyl(bromomethyl)boronate** is rarely the final product but rather a critical intermediate. Its primary function is to serve as a precursor for more complex boronic esters through nucleophilic substitution at the bromomethyl group. This functionalized intermediate can then be used in various cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form new carbon-carbon bonds.



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Figure 2: Synthetic utility of **diisopropyl(bromomethyl)boronate**.

## Conclusion

While quantitative solubility data for **diisopropyl(bromomethyl)boronate** remains to be published, its general behavior can be inferred from related boronic esters. It is expected to be soluble in common aprotic organic solvents. For researchers requiring precise solubility values for reaction design, process modeling, or formulation, the detailed dynamic protocol provided in this guide offers a reliable method for generating this critical data. The continued use of this versatile reagent in synthetic chemistry underscores the importance of systematically characterizing its fundamental physical properties.

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